

2-Pentadecanone natural sources in plants

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Compound Focus: 2-Pentadecanone

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Plant Sources of 2-Pentadecanone

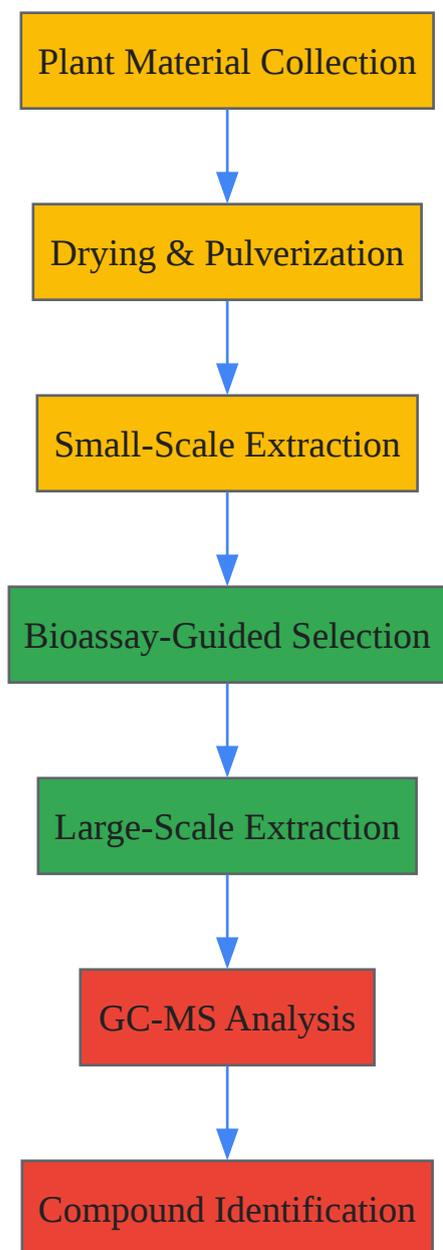
The following table summarizes the plant species in which **2-Pentadecanone** has been identified, along with key experimental details:

Plant Source	Plant Family	Part Used	Extraction Solvent	Identification Method	Reference
Cestrum aurantiacum (Orange cestrum)	Solanaceae	Whole plant (dried & powdered)	Ethanol	GC-MS Analysis [1]	[1]

This compound was isolated as part of a study investigating the anti-cancer properties of solanaceous plant extracts [1].

Experimental Protocol for Extraction and Identification

Here is the detailed methodology used to isolate and identify **2-Pentadecanone** from *Cestrum aurantiacum* [1]:



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Experimental workflow for 2-Pentadecanone identification.

Plant Material Collection and Preparation

- **Collection:** *Cestrum aurantiacum* was collected from Islamabad, Pakistan. The plant was identified by a botanist, and a voucher specimen was deposited for reference (Voucher #221) [1].
- **Preparation:** The plant material was completely dried and ground into a fine powder [1].

Extraction Protocol

- **Small-Scale Extraction:** One gram of plant powder was extracted with 10 mL of various solvents (hexane, chloroform, acetone, ethanol, and water) using a sonicator bath [1].
- **Bioassay-Guided Selection:** The ethanol extract of *Cestrum aurantiacum* was selected for large-scale extraction based on its superior results in preliminary anti-tumor assays (using brine shrimp, human cell lines, and *Caenorhabditis elegans*) [1].
- **Large-Scale Extraction:** The protocol was scaled up using ethanol as the solvent to produce sufficient material for compound identification [1].

Compound Identification via GC-MS

- **Instrumentation:** Gas Chromatography-Mass Spectrometry (GC-MS) was used for the definitive identification of **2-Pentadecanone** and other compounds in the extract [1].
- **Process:** The complex mixture was separated in the gas chromatograph, and the individual components were analyzed by the mass spectrometer. The mass spectrum of **2-Pentadecanone** was matched against reference libraries in the instrument's database for identification [1].

Key Takeaways for Researchers

- **Promising Source:** *Cestrum aurantiacum* (Solanaceae family) is a confirmed natural source of **2-Pentadecanone**.
- **Efficient Extraction:** The bioassay-guided fractionation strategy is an effective approach to isolate bioactive compounds like **2-Pentadecanone**.
- **Optimal Workflow:** The combination of ethanolic extraction followed by GC-MS analysis proved successful for the isolation and identification of this ketone.

The search results indicate that knowledge of plant sources for **2-Pentadecanone** is still emerging. Future research directions could include screening other species within the Solanaceae family or plants known to produce other methyl ketones.

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References

1. Unravelling anti-cancer properties of solanaceous extracts ... [pmc.ncbi.nlm.nih.gov]

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